

Application Notes and Protocols: Preparation of URB602 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urb602

Cat. No.: B1682065

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

URB602 is a selective inhibitor of monoacylglycerol lipase (MGL), the primary enzyme responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG).[1][2][3][4] By inhibiting MGL, **URB602** elevates the levels of 2-AG, making it a valuable tool for studying the endocannabinoid system and a potential therapeutic agent for pain and inflammation.[1][5][6] Proper preparation of a **URB602** stock solution is critical for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for preparing **URB602** stock solutions in dimethyl sulfoxide (DMSO), including information on its chemical properties, mechanism of action, storage, and application.

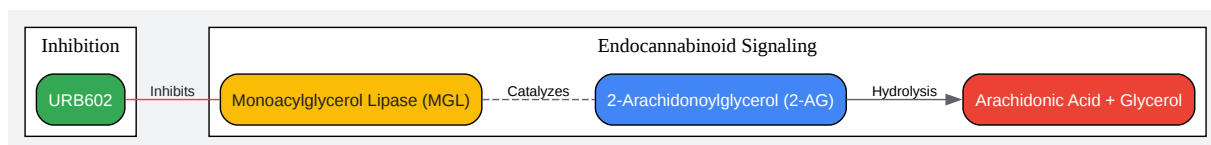
URB602 Chemical and Physical Properties

URB602, also known as ([1,1'-biphenyl]-3-yl-carbamic acid, cyclohexyl ester), is a crystalline solid.[4][7] Key quantitative data for **URB602** are summarized below.

| Property | Value | Source |
|-----------------------|---|-----------|
| Molecular Formula | C ₁₉ H ₂₁ NO ₂ | [4][7][8] |
| Molar Mass | 295.4 g/mol | [4][8] |
| Appearance | Crystalline Solid | [7] |
| Solubility in DMSO | 30 mg/mL | [4] |
| Solubility in DMF | 30 mg/mL | [4] |
| Solubility in Ethanol | 10 mg/mL | [4] |
| Storage (Solid) | -20°C | [4] |
| Stability (Solid) | ≥ 4 years | [4] |

Mechanism of Action and Signaling Pathway

URB602 functions by inhibiting the serine hydrolase monoacylglycerol lipase (MGL).[2] MGL is the key enzyme that deactivates the endocannabinoid 2-arachidonoylglycerol (2-AG) by hydrolyzing it into arachidonic acid and glycerol.[9] The inhibition of MGL by **URB602** leads to an accumulation of 2-AG in tissues, thereby enhancing endocannabinoid signaling.[1][2][5] Studies have shown that **URB602** elevates 2-AG levels in brain slices without affecting the levels of anandamide, another major endocannabinoid.[1][10]



[Click to download full resolution via product page](#)

URB602 inhibits MGL, preventing 2-AG degradation.

Experimental Protocol: Preparing a 10 mM URB602 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **URB602** in DMSO. Adjust calculations accordingly for different desired concentrations.

Materials and Equipment

- **URB602** powder (CAS: 565460-15-3)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

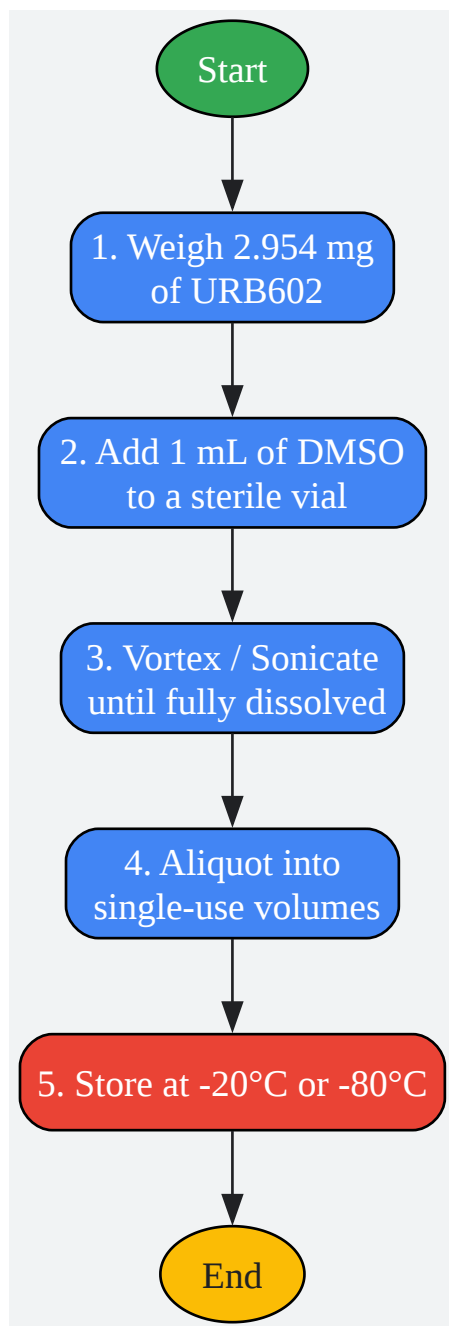
Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care and wear appropriate gloves.
- Consult the Safety Data Sheet (SDS) for **URB602** before handling.

Step-by-Step Procedure

- **Equilibrate Reagents:** Allow the **URB602** powder and DMSO to warm to room temperature before opening to prevent condensation of moisture.
- **Calculate Required Mass:** Use the following formula to determine the mass of **URB602** needed.

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molar Mass (g/mol)} / 1000$
- Example for 1 mL of 10 mM stock:
- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 295.4 \text{ g/mol} / 1000 = 2.954 \text{ mg}$
- Weigh **URB602**: Carefully weigh the calculated mass of **URB602** powder and place it into a sterile microcentrifuge tube or vial.
- Add Solvent: Add the calculated volume of DMSO to the tube containing the **URB602** powder.
 - Example: Add 1 mL of DMSO for a final 10 mM solution.
- Dissolve Compound: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use a sonicator bath for short intervals to aid dissolution.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[11\]](#)
- Store: Store the aliquots in a tightly sealed container at -20°C or -80°C, protected from light.



[Click to download full resolution via product page](#)

Workflow for preparing **URB602** stock solution.

Data Presentation: Example Stock Solution Calculations

This table provides calculations for preparing common stock solution concentrations of **URB602**.

| Final Concentration | Final Volume | Molar Mass (g/mol) | Required Mass of URB602 | Volume of DMSO |
|----------------------|--------------|----------------------|-------------------------|----------------|
| 10 mM | 1 mL | 295.4 | 2.954 mg | 1 mL |
| 10 mM | 5 mL | 295.4 | 14.77 mg | 5 mL |
| 30 mM | 1 mL | 295.4 | 8.862 mg | 1 mL |
| 101.56 mM (30 mg/mL) | 1 mL | 295.4 | 30 mg | 1 mL |

Note: 30 mg/mL is the reported maximum solubility in DMSO and corresponds to approximately 101.56 mM.[\[4\]](#)

Application and Use of Stock Solution

In Vitro Dilutions (Cell-Based Assays)

For cell culture experiments, the DMSO stock solution is diluted in the culture medium to the final working concentration. It is crucial to keep the final concentration of DMSO low (typically <0.5%, ideally $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Example: To prepare a 100 μ M working solution from a 10 mM stock:
 - Perform a 1:100 dilution.
 - Add 10 μ L of the 10 mM stock solution to 990 μ L of culture medium.
 - This results in a final DMSO concentration of 0.1%.
 - Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[\[11\]](#)

In Vivo Dilutions

For administration in animal models, the DMSO stock is often diluted in a vehicle suitable for injection, such as saline or phosphate-buffered saline (PBS). Due to the poor aqueous solubility of **URB602**, co-solvents or emulsifying agents may be necessary.

- Example Formulation: A study on a murine inflammation model prepared **URB602** by first dissolving it in 10% DMSO, adding a drop of Tween 80 to maintain solubility, and then diluting the mixture with 90% saline for intraperitoneal injection.^[10]

Storage and Stability

Proper storage is essential to maintain the integrity and activity of the **URB602** compound and its solutions.

| Form | Storage Temperature | Duration | Notes |
|---------------------|---------------------|---------------|---|
| Solid Powder | -20°C | ≥ 4 years | Keep vial tightly sealed and protected from light. ^[4] |
| DMSO Stock Solution | -20°C | Up to 1 year | Aliquot to avoid freeze-thaw cycles. ^[14] |
| DMSO Stock Solution | -80°C | Up to 2 years | Preferred for long-term storage. ^{[11][14]} |
| Working Solution | 4°C / Room Temp | Use same day | Prepare fresh from stock solution before each experiment. ^[14] |

Note: Before use, allow vials to equilibrate to room temperature for at least 60 minutes before opening to prevent moisture contamination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. URB602 Inhibits Monoacylglycerol Lipase and Selectively Blocks 2-Arachidonoylglycerol Degradation in Intact Brain Slices - PMC [pmc.ncbi.nlm.nih.gov]
- 2. URB602 inhibits monoacylglycerol lipase and selectively blocks 2-arachidonoylglycerol degradation in intact brain slices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. URB602 Inhibits Monoacylglycerol Lipase and Selectively Blocks 2-Arachidonoylglycerol Degradation in Intact Brain Slices [escholarship.org]
- 4. caymanchem.com [caymanchem.com]
- 5. Monoglyceride lipase: structure and inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The inhibition of monoacylglycerol lipase by URB602 showed an anti-inflammatory and anti-nociceptive effect in a murine model of acute inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. URB602 - Wikipedia [en.wikipedia.org]
- 8. Urb602 | C19H21NO2 | CID 10979337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. THE ENDOCANNABINOID ENZYME MONOACYLGLYCEROL LIPASE: DEVELOPMENT OF A NEW FLUORESCENT ASSAY AND NOVEL INHIBITORS [air.unimi.it]
- 10. The inhibition of monoacylglycerol lipase by URB602 showed an anti-inflammatory and anti-nociceptive effect in a murine model of acute inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. medchemexpress.cn [medchemexpress.cn]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of URB602 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682065#preparing-urb602-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com